

# Application Notes and Protocols for Studying the Effects of HSDVHK-NH2 TFA

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## Compound of Interest

Compound Name: HSDVHK-NH2 TFA

Cat. No.: B12425122

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## For Researchers, Scientists, and Drug Development Professionals

### Introduction

**HSDVHK-NH2 TFA** is a synthetic hexapeptide that acts as a potent antagonist of the integrin  $\alpha\beta 3$ -vitronectin interaction, with a reported IC<sub>50</sub> of 1.74 pg/mL (2.414 pM)[1][2][3][4]. Integrin  $\alpha\beta 3$  is a key receptor involved in cell adhesion, migration, proliferation, and angiogenesis. Its dysregulation is implicated in various pathological conditions, including cancer and fibrosis. HSDVHK-NH2 has been shown to inhibit bFGF-induced cell migration and suppress the proliferation of Human Umbilical Vein Endothelial Cells (HUVECs) by inducing apoptosis through caspase activation and increased p53 expression[2][3].

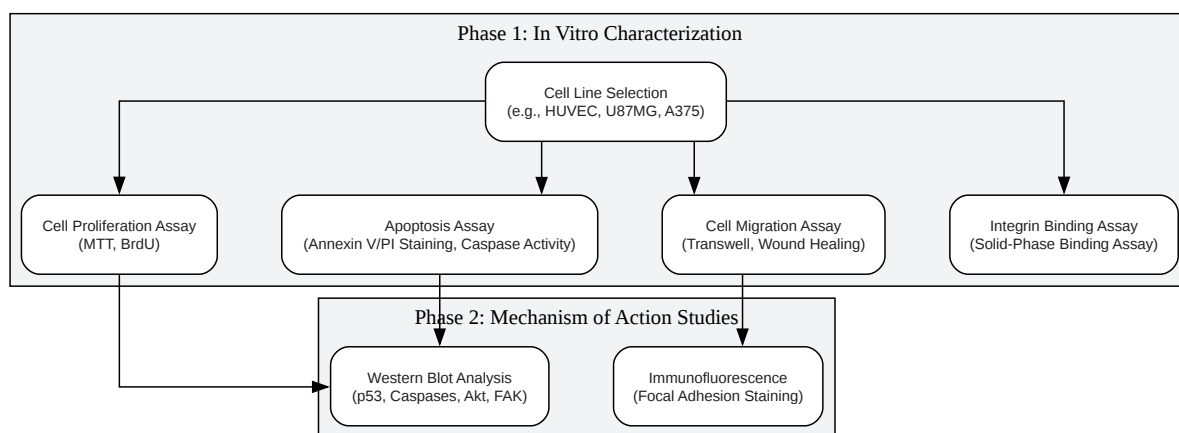
These application notes provide a comprehensive experimental framework for researchers to investigate the biological effects of **HSDVHK-NH2 TFA** in relevant cellular models. The protocols detailed below are designed to be robust and reproducible, enabling the systematic evaluation of this compound's therapeutic potential.

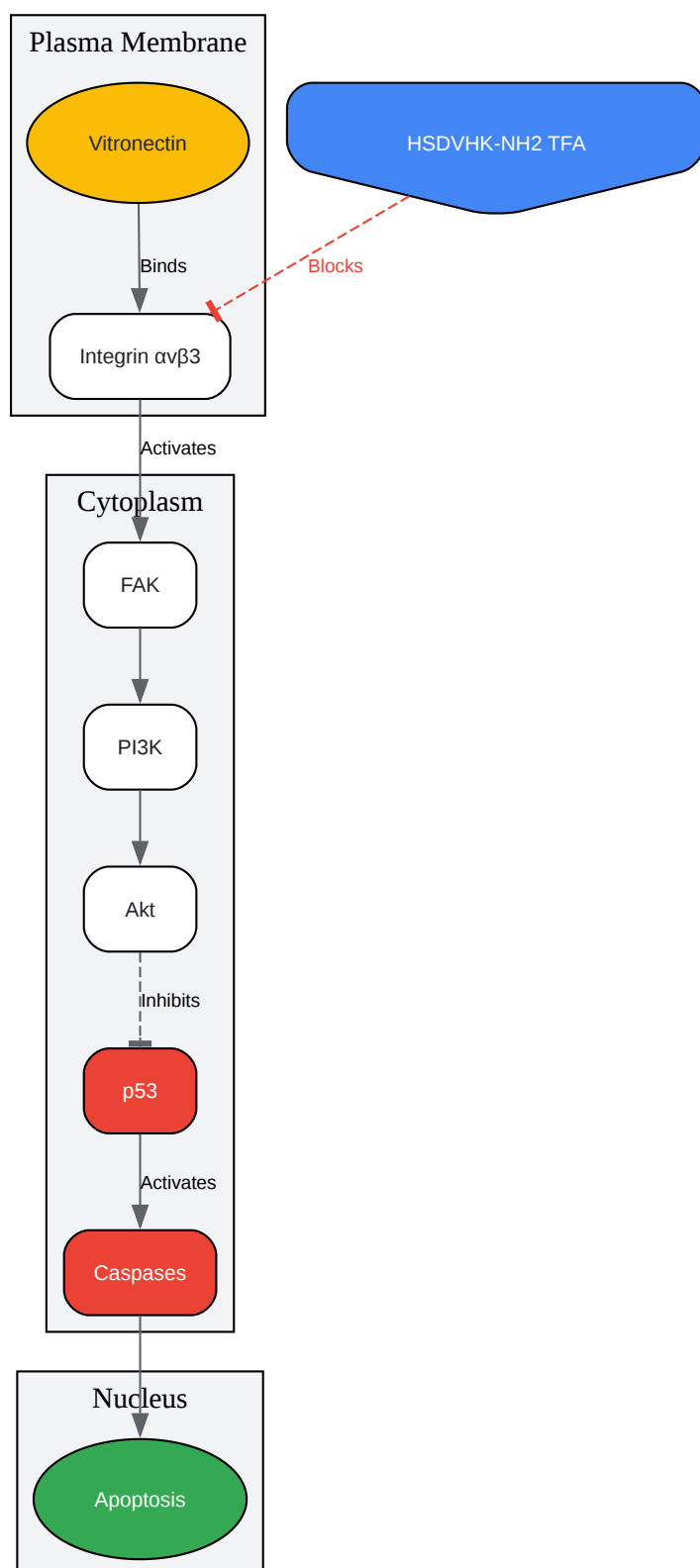
Note on the TFA Counterion: HSDVHK-NH2 is supplied as a trifluoroacetate (TFA) salt, which is a common counterion for synthetic peptides. While generally considered inert, residual TFA can, in some cellular assays, influence experimental outcomes[5][6]. It is recommended to include appropriate vehicle controls (e.g., TFA in the same concentration as present in the

highest peptide dilution) in all experiments to account for any potential off-target effects of the counterion.

## I. Experimental Design and Workflow

The following diagram outlines a logical workflow for characterizing the cellular effects of **HSDVHK-NH2 TFA**.





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